

Essential Safety and Operational Guide for Handling Fenoxycarb

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Compound of Interest		
Compound Name:	Fenoxycarb	
Cat. No.:	B3429996	Get Quote

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Fenoxycarb** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this compound.

Hazard Identification and Health Information

Fenoxycarb is a carbamate insecticide that functions as an insect growth regulator. It is crucial to be aware of its potential hazards before handling.

Primary Hazards:

- Health: Suspected of causing cancer (Carcinogenicity Category 2).[1] Inhalation of material
 may be harmful, and contact may cause burns to the skin and eyes.[2]
- Environmental: Very toxic to aquatic life with long-lasting effects.[1][3] It is moderately toxic to fish and crustaceans.

Toxicological Data Summary:



Metric	Value	Species	Notes
Acute Oral LD50	>5,000 mg/kg	Rat	Practically non-toxic by ingestion.
Acute Dermal LD50	>2,000 mg/kg	Rat	Low toxicity by skin contact.
Acute Inhalation LC50	>3,481 mg/m³ (4h)	Rat	Low toxicity by inhalation.
Aquatic Toxicity LC50	9.4 mg/L (96h)	Rainbow Trout	Toxic to fish.
Threshold Limit Value (TLV)	1 mg/m³	-	Long-term inhalation exposure limit.

This data is compiled from multiple safety data sheets.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The skin is a primary route of exposure to pesticides.



PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impermeable gloves (e.g., Nitrile or PVC rubber).	To prevent skin contact and absorption. Leather or cotton gloves are not suitable as they can absorb the chemical.
Eye Protection	Chemical splash goggles or a face shield.	To protect eyes from splashes, dust, or mists.
Body Protection	Long-sleeved shirt and long pants, or a lab coat. For mixing or handling concentrates, waterproof coveralls or a chemical-resistant apron is recommended.	To minimize skin exposure.
Footwear	Closed-toe shoes. When handling liquid concentrates or during large-scale operations, wear chemical-resistant boots.	To protect feet from spills. Leather or canvas boots can absorb pesticides and are not recommended.
Respiratory Protection	Generally not required under normal, well-ventilated conditions. Use a NIOSH/MSHA-approved respirator if dust or aerosols are generated.	To prevent inhalation of airborne particles.

Operational Procedures: Handling and Storage

Handling:

- Preparation: Before handling, ensure you have read the Safety Data Sheet (SDS) and have all necessary PPE available and inspected.
- Ventilation: Always handle **Fenoxycarb** in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.





- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.
- Hygiene: Do not eat, drink, or smoke in areas where Fenoxycarb is handled. Wash hands thoroughly with soap and water after handling and before breaks.

Storage:

- Container: Keep the container tightly closed and store it in the original packaging.
- Location: Store in a dry, cool, and well-ventilated place.
- Segregation: Keep away from food, drink, animal feed, fertilizers, and seed. Store out of direct sunlight.
- Access: Secure the storage area and keep it out of reach of children and unauthorized personnel.

Emergency and First Aid Plan

Immediate response is critical in case of accidental exposure.



Exposure Route	First Aid Procedure
Inhalation	1. Move the affected person to fresh air immediately.2. If breathing is difficult or has stopped, administer artificial respiration.3. Keep the person warm and at rest.4. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing.2. Wash the affected skin area thoroughly with plenty of soap and water.3. If skin irritation persists, seek medical attention.
Eye Contact	1. Immediately flush the eyes with large quantities of clean water for at least 15 minutes, holding the eyelids open.2. Remove contact lenses if present and easy to do.3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting unless instructed to do so by medical personnel or a poison control center.2. If the person is conscious, rinse their mouth with water.3. Seek immediate medical attention and provide the product label or SDS to the physician.

Emergency Contact: In case of poisoning, contact a doctor or a Poisons Information Center immediately. For emergencies in the US, call 911 if the person is unconscious or having trouble breathing.

Spill and Disposal Plan

Proper containment and disposal are essential to mitigate environmental contamination.

Spill Response Protocol:

 Isolate Area: Immediately isolate the spill or leak area for at least 25 meters (75 feet) for solids.



- Evacuate: Keep all bystanders away and prevent entry into the spill area.
- Personal Protection: Before cleanup, don the appropriate PPE, including respiratory protection if dust is present.
- Containment: Stop the leak if it is safe to do so. Prevent the material from entering drains, sewers, or waterways. Cover the spill with a plastic sheet to minimize spreading.
- Cleanup:
 - Solid Spills: Avoid creating dust. Carefully sweep or shovel the material into a clean, dry, labeled container for disposal. Wet-brushing or using an electrically protected vacuum cleaner is preferred over dry sweeping.
 - Liquid Spills: Absorb the spill with an inert material such as sand, soil, or vermiculite. Place the absorbed material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly with detergent and water. Collect the decontamination water for disposal; do not rinse into drains.

Caption: Workflow for responding to a **Fenoxycarb** spill.

Waste Disposal Plan:

- General Principle: Do not contaminate ponds, waterways, or ditches with the chemical or used containers. Never pour leftover pesticides down any drain.
- Excess Product: If you have excess diluted product, try to use it up by applying it according to the label directions.
- Container Disposal:
 - Triple-rinse empty containers with an appropriate solvent or water.
 - Add the rinsate to the spray tank or collect for hazardous waste disposal.
 - Puncture and dispose of the empty container in a local authority landfill if permitted, or via a designated hazardous waste collection program. Do not reuse empty pesticide



containers for any purpose.

 Spill Residues & Unwanted Chemical: Dispose of contaminated absorbent material and unwanted Fenoxycarb as hazardous waste. Contact your institution's environmental health and safety department or a licensed hazardous waste disposal company for guidance. For quantities greater than 50kg, seek advice from the manufacturer.

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